Fenmezoditiaz and the Insect Central Nervous System: A Technical Guide

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Compound of Interest

Compound Name:	*Fenmezoditiaz*
CAS No.:	*2413390-32-4*
Cat. No.:	*B15706764*

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Abstract

Fenmezoditiaz is a novel mesoionic insecticide developed by BASF, classified under the Insecticide Resistance Action Committee (IRAC) Group 4E.[1] Its primary mode of action is the competitive modulation of nicotinic acetylcholine receptors (nAChRs) within the central nervous system (CNS) of insects.[2][3] This technical guide provides a comprehensive overview of the effects of **Fenmezoditiaz** on the insect CNS, synthesizing available data on its mechanism of action, insecticidal spectrum, and sublethal effects. The document includes a compilation of quantitative efficacy data, detailed experimental protocols for relevant bioassays, and visualizations of the proposed signaling pathway and experimental workflows.

Introduction

The continuous challenge of insecticide resistance necessitates the discovery and development of novel active ingredients with unique modes of action. **Fenmezoditiaz** emerges as a significant advancement in pest management, particularly for controlling piercing-sucking insects.[2][4][5] As a mesoionic insecticide, it represents a distinct chemical class that targets

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the insect nAChR, a critical site for excitatory neurotransmission.[2][3] A key advantage of **Fenmezoditiaz** is its lack of cross-resistance to neonicotinoid insecticides, making it a valuable tool for insecticide resistance management (IRM) programs.[2][4]

Mechanism of Action on the Insect Central Nervous System

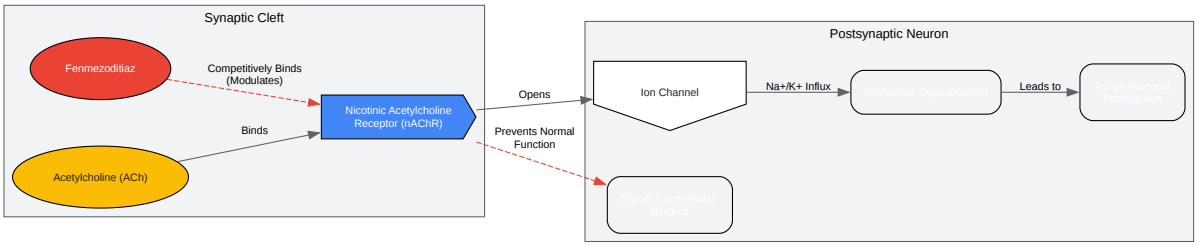
Fenmezoditiaz acts as a competitive modulator of insect nAChRs.[2][3] These receptors are ligand-gated ion channels that mediate fast synaptic transmission in the insect CNS. The endogenous ligand for these receptors is the neurotransmitter acetylcholine (ACh).

Upon binding to the nAChR, **Fenmezoditiaz** disrupts the normal flow of ions across the neuronal membrane. Unlike nAChR agonists that cause hyperexcitation, **Fenmezoditiaz**'s modulation of the receptor leads to a different cascade of events. While the precise conformational changes induced by **Fenmezoditiaz** are a subject of ongoing research, the ultimate effect is a blockage of nerve signal transmission. This disruption of neuronal function manifests as symptoms ranging from feeding cessation and lethargy to paralysis and eventual death of the insect.[3]

Signaling Pathway

The following diagram illustrates the proposed signaling pathway of **Fenmezoditiaz** at the insect nAChR.

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Caption: Proposed signaling pathway of **Fenmezoditiaz** at the insect nAChR.

Quantitative Efficacy Data

Publicly available quantitative data on the efficacy of **Fenmezoditiaz** is limited. The following tables summarize the available data. Researchers are encouraged to consult proprietary data from the manufacturer for a more comprehensive understanding.

Table 1: Efficacy of **Fenmezoditiaz** against Brown Planthopper (Nilaparvata lugens)

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Application Method	LC50 (mg/L)	Slope	Geographic Origin of Population
Not Specified	0.13	2.1	China
Not Specified	0.09	2.3	India
Not Specified	0.08	2.5	Indonesia

Source: BASF Internal Trial and External Collaborator Trials Conducted for BASF, 2019 to 2022.[6]

Table 2: Mortality of White-backed Planthopper (Sogatella furcifera) at Sublethal Concentrations of **Fenmezoditiaz** (48h after treatment)

Application Method	Concentration (mg/L)	Mortality (%)
Topical Application	0.2	24.5 ± 9.6
Topical Application	0.3	56.1 ± 1.3
Topical Application	0.4	88.3 ± 8.7
Rice-seedling Dip	0.2	13.9 ± 1.4
Rice-seedling Dip	0.3	35.1 ± 1.2
Rice-seedling Dip	0.4	67.2 ± 1.3

Insecticidal Spectrum

Fenmezoditiaz exhibits a broad spectrum of activity, primarily against piercing-sucking insects.[2][4][5]

Table 3: Qualitative Insecticidal Spectrum of **Fenmezoditiaz**

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Pest Order	Key Controlled Pests	Efficacy
Hemiptera	Brown Planthopper (Nilaparvata lugens)	Excellent
	White-backed Planthopper (Sogatella furcifera)	Excellent
	Small Brown Planthopper (Laodelphax striatellus)	Excellent
	Green Rice Leafhopper (Nephotettix cincticeps)	Excellent
	Aphids (various species)	Good to Excellent
Thysanoptera	Thrips (various species)	Moderate to Good
Coleoptera	Rice Water Weevil, Rice Leaf Beetle	Good (granular formulation)
Lepidoptera	Rice Stem Borer, Rice Skipper	Good (granular formulation)
Source: BASF Prexio® Active Technical Information.[6][7]		

Experimental Protocols

The following are detailed methodologies for key experiments relevant to the study of **Fenmezoditiaz**'s effects on the insect CNS.

Insecticidal Bioassay: Leaf-Dip Method

This method is suitable for assessing the toxicity of systemic and contact insecticides against sucking insects.

- Objective: To determine the lethal concentration (LC50) of **Fenmezoditiaz**.
- Materials:
  - Technical grade **Fenmezoditiaz**

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- Solvent (e.g., acetone)
- Surfactant (e.g., Triton X-100)
- Host plant leaves (e.g., rice, cotton)
- Petri dishes
- Filter paper
- Forceps
- Test insects (e.g., aphids, planthoppers)

- Procedure:
  - Preparation of Test Solutions: Prepare a stock solution of **Fenmezoditiaz** in the chosen solvent. Create a series of serial dilutions from the stock solution to obtain a range of concentrations. A control solution containing only the solvent and surfactant should also be prepared.
  - Leaf Treatment: Dip host plant leaves into each test solution for a standardized duration (e.g., 10 seconds). Allow the leaves to air-dry completely.
  - Experimental Setup: Place one treated leaf in each Petri dish lined with a moist filter paper to maintain humidity.
  - Insect Infestation: Introduce a known number of test insects (e.g., 20-30) into each Petri dish.
  - Incubation: Maintain the Petri dishes under controlled environmental conditions (e.g., 25 ± 2°C, 60-70% relative humidity, 16:8 hour light:dark photoperiod).
  - Mortality Assessment: Record insect mortality at specified time intervals (e.g., 24, 48, and 72 hours). Insects are considered dead if they are unable to move when gently prodded with a fine brush.

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- Data Analysis: Correct for any mortality in the control group using Abbott's formula. Perform probit analysis on the corrected mortality data to calculate the LC50 value and its 95% confidence limits.[3]

Radioligand Binding Assay

This assay is used to determine the binding affinity of a test compound to its target receptor.

- Objective: To determine the inhibitory concentration (IC50) of **Fenmezoditiaz** for a radioligand binding to insect nAChRs.
- Materials:
  - Insect membrane preparation containing nAChRs (e.g., from aphid heads)
  - Radiolabeled ligand (e.g., [^{3}H]imidacloprid or a specific mesoionic radioligand)
  - Unlabeled **Fenmezoditiaz**
  - Assay buffer
  - Glass fiber filters
  - Scintillation fluid and counter
- Procedure:
  - Assay Setup: In a 96-well plate, combine the membrane preparation, a fixed concentration of the radioligand, and varying concentrations of unlabeled **Fenmezoditiaz**.
  - Incubation: Incubate the mixture to allow the binding to reach equilibrium.
  - Filtration: Rapidly filter the contents of each well through glass fiber filters to separate bound from unbound radioligand.
  - Washing: Wash the filters with ice-cold assay buffer to remove non-specifically bound radioligand.

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- Quantification: Place the filters in scintillation vials with scintillation fluid and measure the radioactivity using a scintillation counter.
- Data Analysis: Plot the percentage of specific binding against the logarithm of the **Fenmezoditiaz** concentration. Use non-linear regression to determine the IC50 value. The Ki value can then be calculated using the Cheng-Prusoff equation.

Two-Electrode Voltage Clamp (TEVC) Electrophysiology

This technique measures the ion flow through the nAChR channel in response to ligand application, allowing for the characterization of agonists and antagonists.

- Objective: To determine if **Fenmezoditiaz** acts as an agonist or antagonist at insect nAChRs and to quantify its potency (IC50 for antagonists).
- Materials:
  - Xenopus oocytes
  - cRNA for insect nAChR subunits
  - TEVC setup (amplifier, electrodes, perfusion system)
  - Agonist (e.g., acetylcholine)
  - Test compound (**Fenmezoditiaz**)
  - Recording solution
- Procedure:
  - Oocyte Preparation and Injection: Harvest and prepare Xenopus oocytes. Inject the oocytes with cRNA encoding the desired insect nAChR subunits and incubate for 2-5 days to allow for receptor expression.
  - Recording Setup: Place an oocyte in the recording chamber and impale it with two microelectrodes (one for voltage clamping and one for current recording).

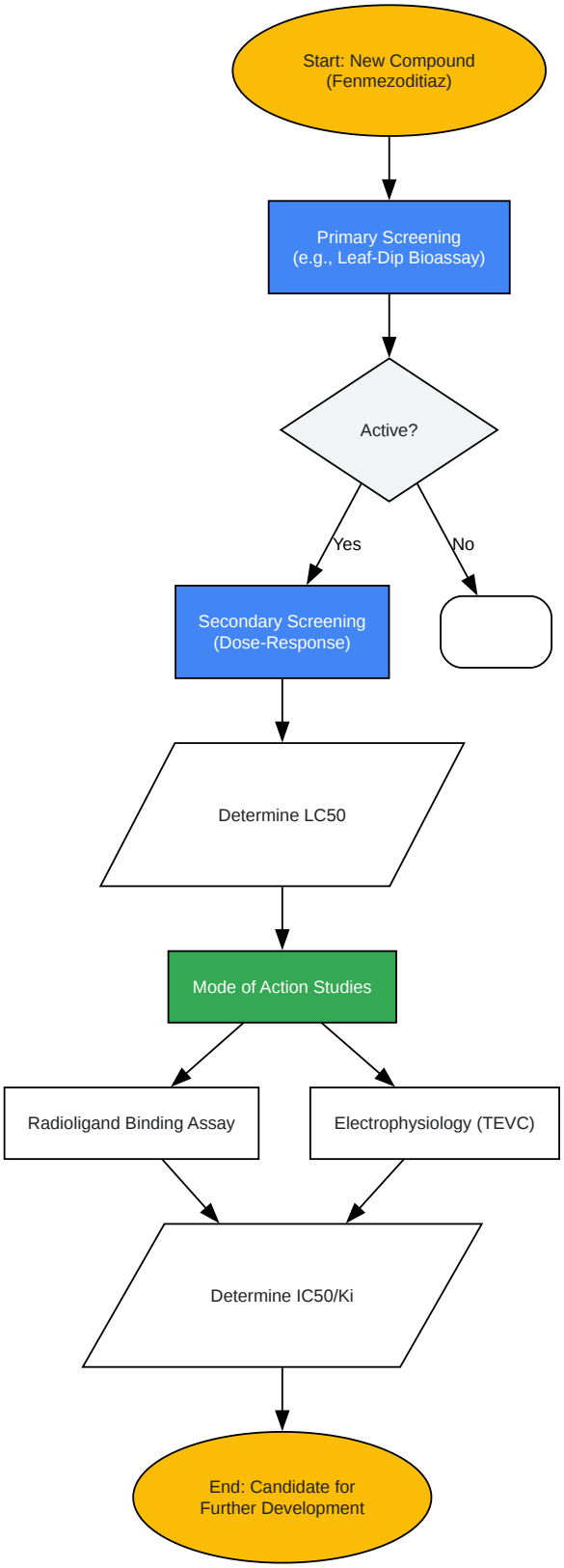
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- Agonist Application: Perfuse the oocyte with a known concentration of an agonist (e.g., acetylcholine) to elicit a baseline current response.
- Test Compound Application: To test for antagonistic effects, pre-apply **Fenmezoditiaz** for a set period before co-applying it with the agonist. To test for agonistic effects, apply **Fenmezoditiaz** alone.
- Data Acquisition: Record the changes in membrane current in response to the application of the compounds.
- Data Analysis: For antagonists, plot the percentage of inhibition of the agonist-induced current against the concentration of **Fenmezoditiaz** to determine the IC50. For agonists, plot the current amplitude against the concentration to determine the EC50.

Experimental and Logical Workflows

The following diagrams illustrate typical experimental workflows for assessing the effects of **Fenmezoditiaz**.

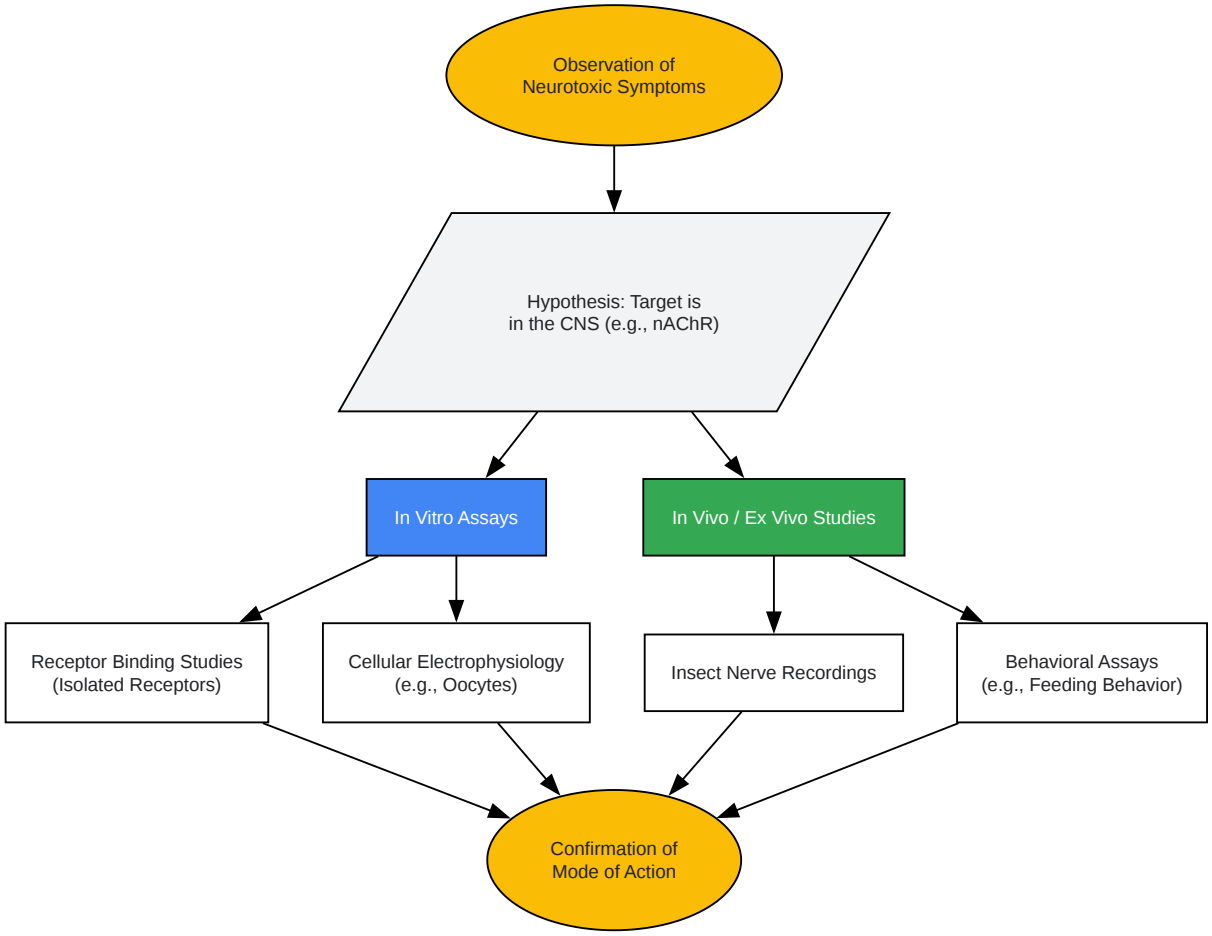
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Caption: A typical workflow for the screening and characterization of a novel insecticide like **Fenmezoditiaz**.



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Caption: Workflow for investigating the effects of an insecticide on the insect central nervous system.

Sublethal Effects

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Exposure to sublethal concentrations of **Fenmezoditiaz** can lead to significant behavioral and physiological changes in insects. In the white-backed planthopper, Sogatella furcifera, sublethal doses have been shown to:

- Disrupt feeding behavior: This can have implications for the transmission of plant viruses by insect vectors.
- Reduce fecundity and longevity: These effects can contribute to population suppression even at concentrations that are not immediately lethal.

Conclusion

Fenmezoditiaz is a promising new insecticide with a valuable mode of action for controlling key piercing-sucking pests. Its primary target is the nicotinic acetylcholine receptor in the insect central nervous system, where it acts as a competitive modulator, leading to the cessation of nerve signal transmission. While its insecticidal spectrum is well-documented qualitatively, there is a need for more publicly available quantitative efficacy data across a broader range of pest species. The detailed experimental protocols provided in this guide offer a framework for researchers to further investigate the nuanced effects of **Fenmezoditiaz** and other novel insecticides on the insect nervous system. Further research into the precise molecular interactions with different nAChR subtypes will be crucial for understanding its selectivity and for the future development of even more targeted and sustainable pest management solutions.

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